

Application Notes and Protocols for In Vivo Prochloraz Toxicology Studies

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Compound of Interest

Compound Name: Prochloraz

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These application notes provide a comprehensive guide to designing and conducting in vivo toxicology studies for the fungicide **prochloraz**. The protocols detailed below are based on established experimental designs and aim to ensure robust and reproducible data collection for assessing the potential endocrine-disrupting and reproductive toxicity effects of **prochloraz**.

Introduction to Prochloraz Toxicology

Prochloraz is an imidazole fungicide widely used in agriculture.[1][2][3][4] Its primary mode of action in fungi is the inhibition of ergosterol biosynthesis.[5] However, in vertebrates, **prochloraz** has been shown to exhibit endocrine-disrupting properties, primarily through anti-androgenic mechanisms.[1][2][6][7] These include antagonism of the androgen receptor (AR) and inhibition of key cytochrome P450 (CYP) enzymes involved in steroidogenesis, such as CYP17 (17 α -hydroxylase/17,20-lyase) and aromatase (CYP19).[1][8][9][10][11]

In vivo studies, particularly in rodent models, are crucial for characterizing the toxicological profile of **prochloraz** and determining safe exposure levels. Key effects observed in animal studies include developmental and reproductive toxicity, such as increased gestational length, dystocia, reduced litter size, and adverse effects on male reproductive development.[8] Specific anti-androgenic effects in male offspring after in utero exposure include nipple retention, reduced anogenital distance (AGD), and decreased weights of androgen-dependent tissues.[8][10]

Experimental Design Considerations

The design of in vivo **prochloraz** toxicology studies should be guided by the specific research questions and regulatory requirements. The following are key considerations:

- **Animal Model:** The Wistar and Sprague-Dawley rat strains are commonly used and well-characterized models for reproductive and developmental toxicology studies of **prochloraz**.
[6][7][8][12]
- **Route of Administration:** Oral gavage is a precise and commonly used method for administering **prochloraz** in experimental studies.[8][13]
- **Dose Selection:** Dose levels should be selected to establish a clear dose-response relationship and determine a No-Observed-Adverse-Effect Level (NOAEL). Published studies have used a wide range of doses, from 5 mg/kg/day to 250 mg/kg/day, depending on the study design and endpoints.[1][8]
- **Exposure Period:** The timing of exposure is critical, especially for assessing developmental toxicity. Perinatal exposure, from gestational day (GD) 7 to postnatal day (PND) 16, is a common design to investigate effects on fetal development and early postnatal life.[10][12]
- **Endpoints:** A comprehensive set of endpoints should be evaluated, including general toxicity, reproductive performance, developmental landmarks, organ weights, hormone levels, and molecular markers.

Quantitative Data Summary

The following tables summarize key quantitative data from published in vivo **prochloraz** toxicology studies in rats.

Table 1: No-Observed-Adverse-Effect Levels (NOAELs) for **Prochloraz** in Rats

Endpoint	NOAEL (mg/kg bw/day)	Study Type	Reference
Parental & Reproductive Toxicity	2.26 - 3.1	Two-Generation	[8]
Offspring Toxicity	6.58 - 13	Two-Generation	[8]
Maternal & Developmental Toxicity	25	Developmental	[8]
Nipple Retention (most sensitive)	5	Developmental	[8]

Table 2: Effects of **Prochloraz** on Male Rat Offspring Following Perinatal Exposure

Dose (mg/kg/day)	Endpoint	Observation	Reference
30	Testicular Testosterone (GD 21)	Significantly reduced	[2][12]
30	Testicular Progesterone (GD 21)	Increased	[2][12]
30	Nipple Retention	Significantly increased	[2][12]
30	Bulbourethral Gland Weight	Decreased	[2][12]
50, 150	Anogenital Distance (AGD)	Reduced	[8][10]
50, 150	Testicular & Plasma Testosterone	Decreased	[8][10]
50, 150	Testicular & Plasma Progesterone	Increased	[8][10]
125, 250	Penile Malformations	Observed	[8]

Table 3: Effects of **Prochloraz** in the Hershberger Assay (Castrated, Testosterone-Treated Male Rats)

Dose (mg/kg/day)	Endpoint	Observation	Reference
50, 100, 200	Ventral Prostate Weight	Markedly reduced	[7]
50, 100, 200	Seminal Vesicles Weight	Markedly reduced	[7]
100, 200	Serum Thyroxine (T4)	Significantly decreased	[1]
250	Luteinizing Hormone (LH)	Increased	[1]

Experimental Protocols

Perinatal Developmental Toxicity Study

This protocol is designed to assess the effects of **prochloraz** on reproductive development in rats when administered during gestation and lactation.

Materials:

- Time-mated pregnant Wistar rats
- **Prochloraz** (analytical grade)
- Vehicle (e.g., corn oil)
- Gavage needles
- Standard laboratory animal diet and water
- Analytical balance and other standard laboratory equipment

Procedure:

- **Animal Acclimation:** Acclimate pregnant dams for at least 5 days upon arrival. House them individually in standard cages under controlled conditions (12-h light/dark cycle, 22±2°C, 50-60% humidity).
- **Dose Preparation:** Prepare **prochloraz** solutions in the vehicle at the desired concentrations. Ensure homogeneity of the solutions.
- **Dosing:** From GD 7 to PND 16, administer **prochloraz** or vehicle daily via oral gavage.^[10]^[12] Dose volume should be consistent across all animals (e.g., 5 ml/kg).
- **Maternal Monitoring:** Monitor dams daily for clinical signs of toxicity, body weight changes, and food/water consumption.
- **Parturition and Litter Assessment:** Record gestational length.^[8] On PND 1, record the number of live and dead pups, sex, and litter weight. Cull litters to a standard size (e.g., 8-10 pups) to ensure uniform lactation.
- **Offspring Monitoring:** Monitor pups daily for survival and clinical signs. Record body weight at regular intervals.
- **Developmental Landmarks:**
 - **Anogenital Distance (AGD):** Measure AGD on PND 1 or 2.
 - **Nipple Retention:** Count the number of nipples/areolas in male pups on PND 13.^[8]
- **Necropsy and Tissue Collection:**
 - On GD 21, a subset of dams can be euthanized for fetal examination, including collection of fetal testes for hormone analysis.^[10]^[12]
 - On PND 16 or at a later time point, wean and euthanize offspring. Conduct a full necropsy.
 - Collect and weigh key organs, including the ventral prostate, seminal vesicles, and bulbourethral glands in males.^[7]^[12]
 - Collect blood for hormone analysis (testosterone, progesterone, LH, T4).

- **Hormone Analysis:** Analyze serum or plasma hormone levels using validated immunoassays (e.g., ELISA, RIA).
- **Data Analysis:** Analyze data using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests) to compare treated groups with the control group.

Hershberger Assay

This protocol is a short-term in vivo screening assay for androgen receptor agonists and antagonists.

Materials:

- Peripubertal castrated male Wistar or Sprague-Dawley rats
- **Prochloraz**
- Testosterone propionate (TP)
- Vehicle (e.g., corn oil)
- Gavage and injection needles

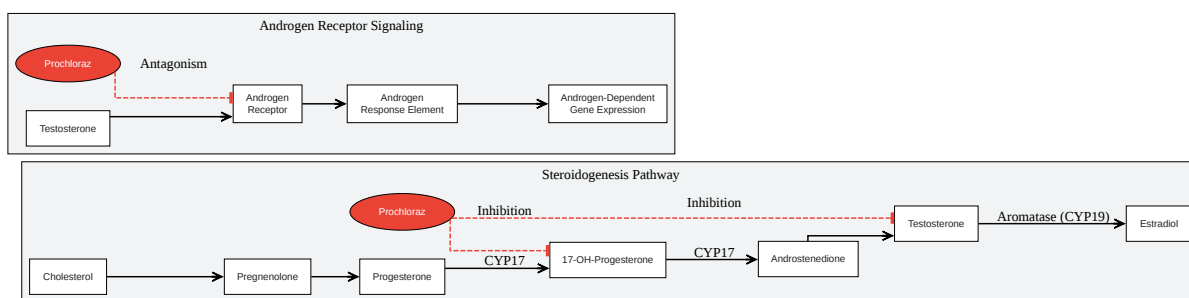
Procedure:

- **Animal Preparation:** Castrate male rats at approximately 42 days of age. Allow a 7-10 day recovery period.
- **Dosing:**
 - Administer **prochloraz** or vehicle daily for 10 consecutive days via oral gavage.
 - Co-administer a reference androgen (e.g., testosterone propionate) via subcutaneous injection to all animals except a vehicle-only control group.
- **Monitoring:** Monitor animals daily for clinical signs of toxicity and record body weights.
- **Necropsy and Tissue Collection:** On the day after the last dose, euthanize the animals.

- Organ Weights: Carefully dissect and weigh the following androgen-dependent tissues: ventral prostate, seminal vesicles (with and without fluid), levator ani-bulbocavernosus muscle, and glans penis.
- Data Analysis: Compare the organ weights of the **prochloraz**-treated groups to the testosterone-only treated group to assess anti-androgenic activity.

Visualizations

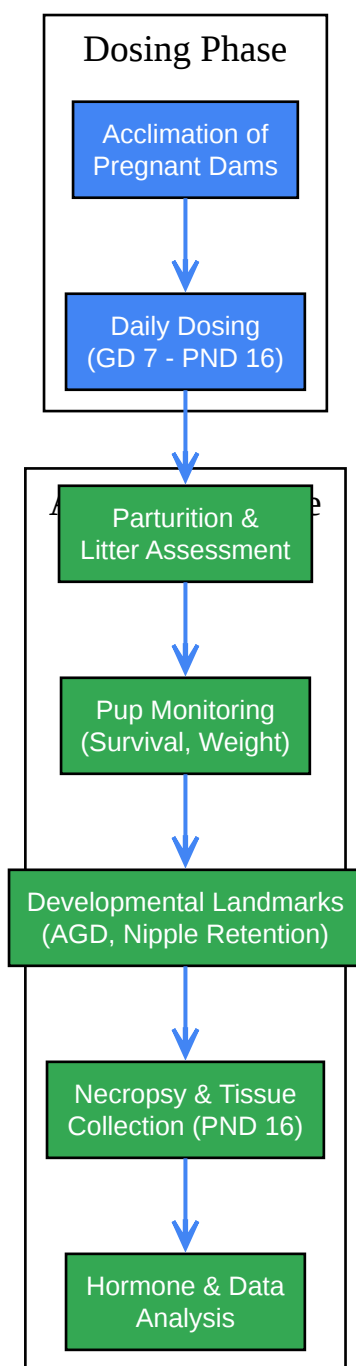
Signaling Pathways



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Caption: **Prochloraz** inhibits steroidogenesis and antagonizes the androgen receptor.

Experimental Workflow



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Caption: Workflow for a perinatal developmental toxicity study of **prochloraz**.

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